Application Notes & Protocols for the Quantification of 2-(3-Bromophenoxy)ethylamine

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Compound of Interest

Compound Name:	*2-(3-Bromophenoxy)ethylamine*
CAS No.:	*926211-83-8*
Cat. No.:	*B1285488*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

2-(3-Bromophenoxy)ethylamine is a chemical compound of interest in pharmaceutical research and development. Accurate and reliable quantification of this analyte is crucial for various stages of drug development, including pharmacokinetic studies, formulation development, and quality control. These application notes provide detailed protocols for the quantification of **2-(3-Bromophenoxy)ethylamine** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS), two widely used and robust analytical techniques.

Data Presentation

A summary of the anticipated performance characteristics for the analytical methods is presented in Table 1. These values are based on typical performance for structurally similar aromatic amines and serve as a general guideline.[1]

Table 1: Comparison of Analytical Method Performance

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Validation Parameter	HPLC-UV	GC-MS
Linearity (R^2)	> 0.999	> 0.999
Linear Range	0.1 - 100 µg/mL	0.01 - 50 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%	97.0 - 103.0%
Precision (% RSD)	< 2.0%	< 3.0%
Limit of Detection (LOD)	~0.03 µg/mL	~0.005 µg/mL
Limit of Quantification (LOQ)	~0.1 µg/mL	~0.015 µg/mL
Specificity	High	Very High
Analysis Time per Sample	10 - 20 minutes	15 - 30 minutes

Experimental Protocols

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

This protocol describes a reversed-phase HPLC method for the quantification of **2-(3-Bromophenoxy)ethylamine**.

1.1. Instrumentation:

- A standard HPLC system equipped with a quaternary or binary pump, autosampler, column oven, and a UV or Diode Array Detector (DAD).

1.2. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).[1]
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water (e.g., 60:40 v/v) containing 0.1% formic acid to improve peak shape. The exact ratio should be optimized for the best peak shape and retention time.[1]
- Flow Rate: 1.0 mL/min.[1]

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- Column Temperature: 30°C.[1]
- Injection Volume: 10 µL.[1]
- Detection Wavelength: The UV detection wavelength should be set at the λmax of **2-(3-Bromophenoxy)ethylamine**, which can be determined using a UV-Vis spectrophotometer or a DAD. A wavelength around 275 nm is a probable starting point.

1.3. Sample Preparation:

- Accurately weigh the sample containing the analyte.
- Dissolve the sample in the mobile phase or a compatible solvent such as methanol or acetonitrile.
- Dilute the sample solution as needed to fall within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter before injection to remove any particulate matter.[1]

1.4. Standard Preparation:

- Prepare a stock solution of **2-(3-Bromophenoxy)ethylamine** (e.g., 1 mg/mL) in a suitable solvent like acetonitrile or methanol.
- Perform serial dilutions to prepare a series of calibration standards (e.g., 0.1, 1, 10, 50, 100 µg/mL).[1]

1.5. Quantification:

- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the prepared standards.
- Inject the prepared sample and measure the peak area of **2-(3-Bromophenoxy)ethylamine**.
- Determine the concentration of the analyte in the sample by interpolating its peak area from the calibration curve.

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Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a GC-MS method for the quantification of **2-(3-Bromophenoxy)ethylamine**, which is particularly useful for complex matrices and lower detection limits. Derivatization may be necessary to improve chromatographic behavior and sensitivity.

2.1. Instrumentation:

- A Gas Chromatograph (GC) coupled with a Mass Spectrometer (MS) detector.
- An autosampler for automated injections.

2.2. Chromatographic Conditions:

- Column: A non-polar or medium-polarity capillary column, such as one with a trifluoropropylmethyl polysiloxane stationary phase (e.g., Rtx-200), is recommended for the separation of underivatized amines.[2][3]
- Injector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Mode: Splitless.

2.3. Mass Spectrometry Conditions:

- Ionization Mode: Electron Impact (EI) at 70 eV.
- Ion Source Temperature: 230°C.

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- Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification, using characteristic ions of the analyte or its derivative. A full scan mode can be used for initial identification.

2.4. Sample Preparation and Derivatization (if necessary):

- Extract the analyte from the sample matrix using a suitable organic solvent (e.g., ethyl acetate, hexane) after basifying the sample with a solution like 5.0 N NaOH.[4]
- For derivatization, evaporate the organic extract to dryness under a gentle stream of nitrogen.[4]
- Add a derivatizing agent such as pentafluoropropionic anhydride (PFPA) or acetic anhydride and incubate at 50°C for 15 minutes to form a more volatile and less polar derivative.[4]
- After cooling, the excess derivatizing agent is typically removed by a back-extraction step with a basic solution.[4]
- The final organic layer is then transferred to an autosampler vial for GC-MS analysis.[4]

2.5. Standard Preparation:

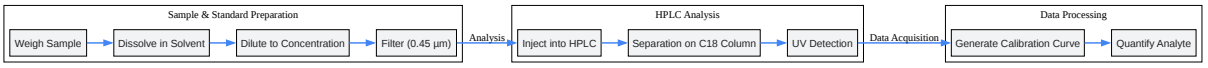
- Prepare a stock solution of **2-(3-Bromophenoxy)ethylamine** (e.g., 1 mg/mL) in a suitable solvent.
- Prepare a series of calibration standards and subject them to the same extraction and derivatization procedure as the samples.

2.6. Quantification:

- Generate a calibration curve by plotting the peak area ratio of the analyte (or its derivative) to an internal standard against the concentration of the standards.
- Analyze the prepared sample and determine the concentration of **2-(3-Bromophenoxy)ethylamine** from the calibration curve.

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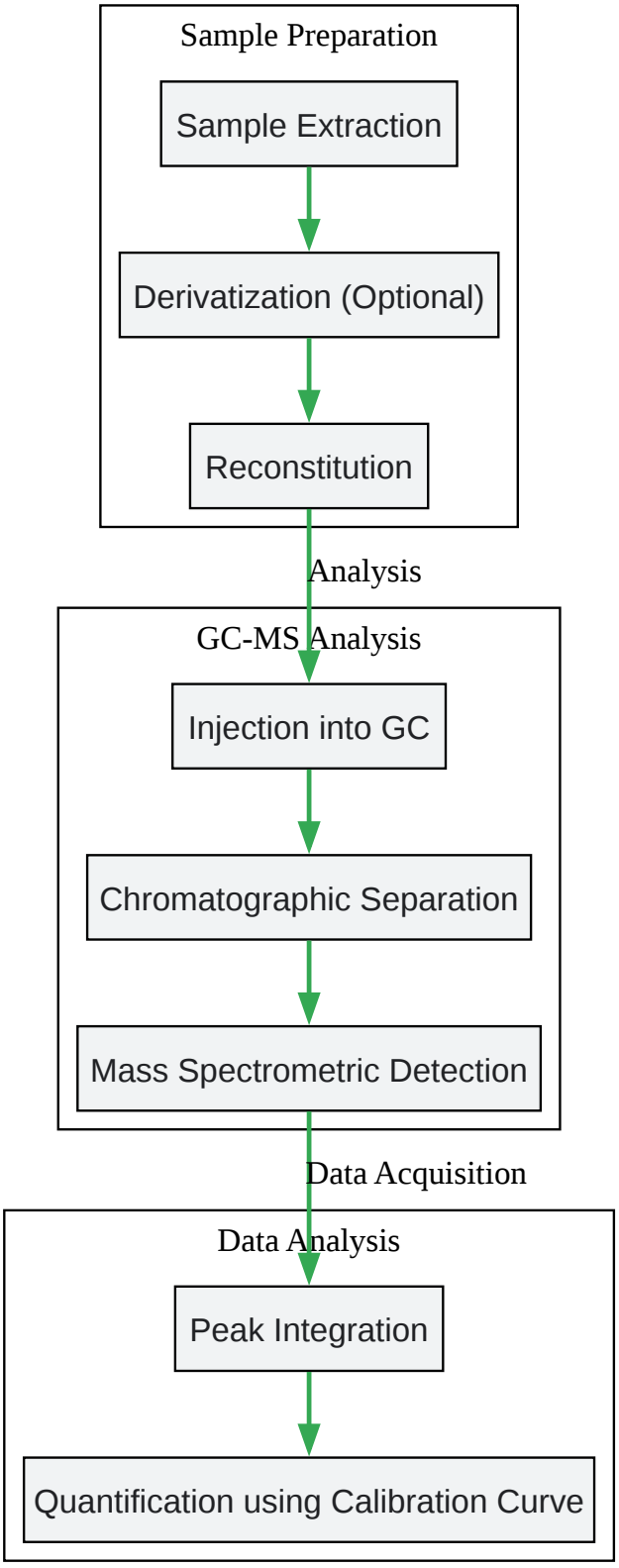
Visualizations



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Caption: Workflow for HPLC-UV analysis.

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Caption: Workflow for GC-MS analysis.

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